

Application Notes and Protocols: Total Synthesis of Buxifoliadine Alkaloids

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Compound of Interest

Compound Name: *Buxifoliadine H*

Cat. No.: *B2520617*

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Note to the Reader: As of late 2025, a specific total synthesis for a compound designated "**Buxifoliadine H**" has not been reported in peer-reviewed scientific literature. Furthermore, the chemical structure of **Buxifoliadine H** is not available in public chemical databases. The Buxifoliadine family of alkaloids are pyranoacridone natural products isolated from plants of the genus *Atalantia*, such as *Atalantia buxifolia*.^{[1][2][3]} This document outlines a generalized, plausible synthetic methodology for the pyranoacridone core of Buxifoliadine-type alkaloids, based on established synthetic routes for structurally related acridone natural products. The provided protocols are therefore illustrative and would require adaptation for a specific target molecule within this class.

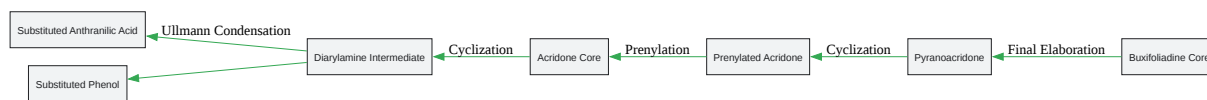
Introduction to Buxifoliadine Alkaloids

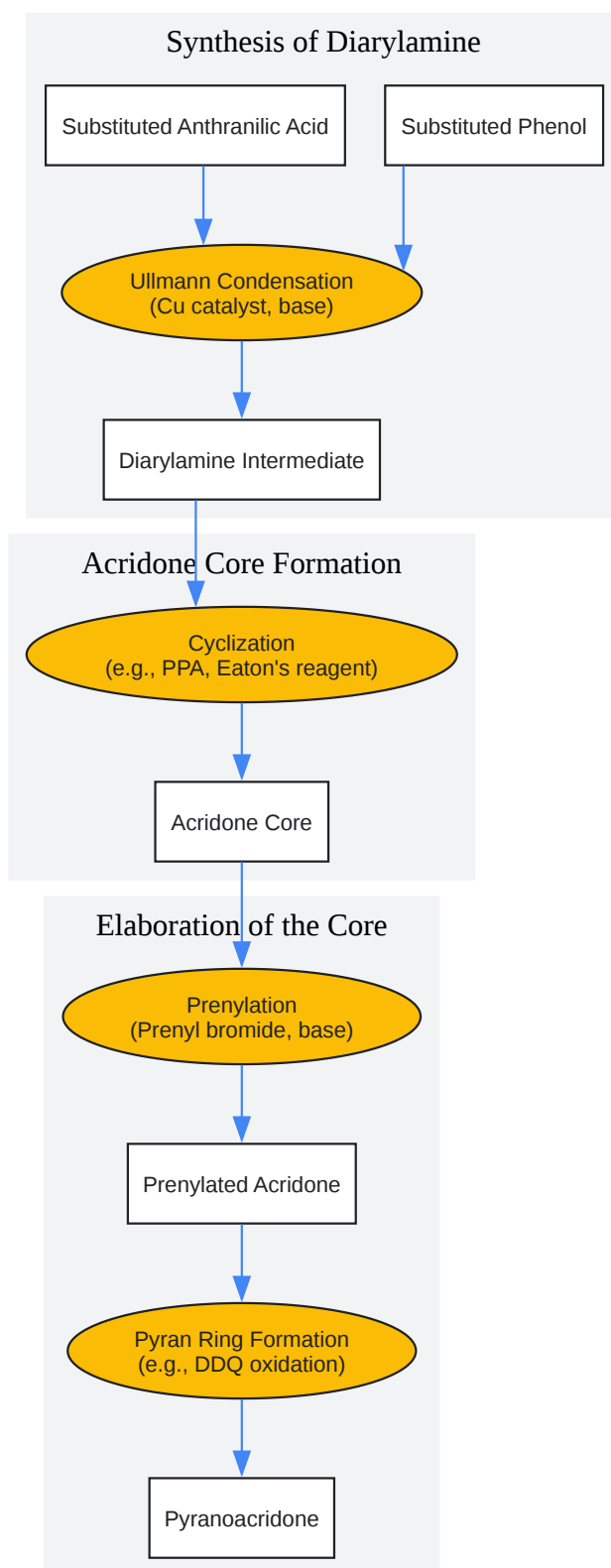
Buxifoliadine alkaloids belong to the larger class of acridone alkaloids, which are characterized by a tricyclic 9-acridone core. Many Buxifoliadines, such as the representative Buxifoliadine A, are further elaborated with prenyl side chains and a pyran ring, forming a tetracyclic pyranoacridone skeleton. These natural products have garnered interest due to their potential biological activities. The general synthetic challenge lies in the construction of the substituted acridone core and the subsequent installation of isoprenoid moieties and cyclization to form the pyran ring.

General Retrosynthetic Strategy

A convergent synthetic approach is often employed for acridone alkaloids. The central acridone tricycle can be disconnected via a Chapman rearrangement or a metal-catalyzed C-N bond

formation. A common strategy involves the synthesis of a diarylamine intermediate, which can then be cyclized to form the acridone core. A plausible retrosynthetic analysis for a generic Buxifoliadine is outlined below.





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References

- 1. A novel acridone alkaloid from *Atalantia buxifolia* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
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